

Technical Guide: Ammonium-d4 Chloride () — Hygroscopicity, Stability, and Isotopic Integrity

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Compound of Interest

Compound Name: Ammonium-d4 chloride

CAS No.: 12015-14-4

Cat. No.: B1143433

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Executive Summary

Ammonium-d4 chloride (ngcontent-ng-c3932382896="" _ngghost-ng-c706637299="" class="inline ng-star-inserted">

) is the fully deuterated analog of ammonium chloride, widely utilized as a spin-lattice relaxation agent in NMR spectroscopy, a contrast agent in neutron scattering, and a tracer in metabolic studies.

While

shares the gross physical hygroscopicity profile of its protium counterpart (

), its isotopic stability is significantly more fragile. Standard ammonium chloride is physically stable up to ~77% Relative Humidity (RH). However,

undergoes rapid Hydrogen/Deuterium (H/D) exchange upon contact with any atmospheric moisture, degrading its isotopic purity long before physical deliquescence occurs.

This guide details the physicochemical boundaries of

, delineates the mechanism of isotopic degradation, and provides a self-validating protocol for handling and storage.

Part 1: Physicochemical Profile

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is a white, crystalline salt. Unlike standard reagents where "purity" refers to chemical contaminants, the critical quality attribute (CQA) for

is Isotopic Enrichment (typically >98% atom D).

Table 1: Comparative Properties (vs.)

| Property | Ammonium-d4 Chloride (ngcontent-ng-c3932382896="" _ngghost-ng-c706637299="" class="inline ng-star-inserted">) | Ammonium Chloride () | Relevance to Stability |
|-------------------|--|--------------------------|---|
| Molecular Weight | 57.52 g/mol | 53.49 g/mol | Mass shift confirms deuteration. |
| Crystal Structure | CsCl-type (cubic) | CsCl-type (cubic) | Identical lattice packing. |
| Solubility () | High (~37 g/100g @ 20°C) | High (~37 g/100g @ 20°C) | High solubility accelerates surface exchange. |
| Sublimation Point | ~340°C (decomposes) | 338°C (decomposes) | Do not heat-dry above 100°C without vacuum. |
| Hygroscopicity | Moderate (Physical) | Moderate (Physical) | Prone to caking. |
| Isotopic Lability | Extreme | Stable | Primary risk factor. |

Part 2: Hygroscopicity & Critical Relative Humidity (CRH)[2]

It is critical to distinguish between Physical Stability (caking/deliquescence) and Isotopic Stability (H/D exchange).

Physical Stability Data

follows the hygroscopic profile of

. The salt does not form hydrates but will absorb moisture from the air if the ambient humidity exceeds its Critical Relative Humidity (CRH).[1]

- CRH at 25°C: ~77.2% RH
- CRH at 30°C: ~77% RH

Implication: Physically, the salt appears stable (free-flowing powder) in typical lab environments (40–60% RH). This is deceptive. While it will not turn into a liquid puddle below 77% RH, the surface adsorption of water molecules at lower humidities is sufficient to initiate isotopic degradation.

The Isotopic Integrity Limit

Unlike the physical CRH, the "Isotopic Integrity Limit" is near 0% RH.

- Mechanism: Water vapor () adsorbs onto the crystal lattice surface.
- Reaction: The adsorbed acts as a proton source, exchanging with the surface ions.
- Propagation: In a "dry" looking powder, this exchange creates a surface layer of , , etc., which effectively dilutes the bulk isotopic purity when dissolved.

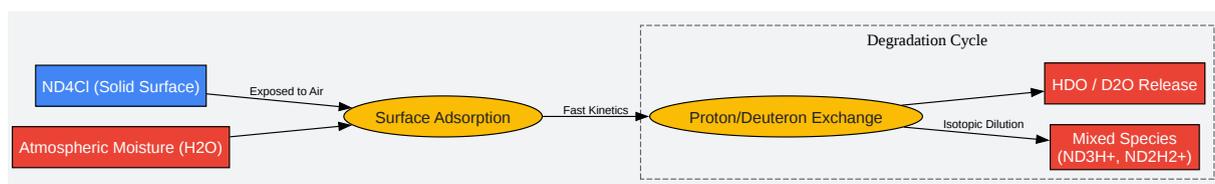
Part 3: Isotopic Instability Mechanism (H/D Exchange)

The degradation of

is not a decomposition into ammonia and HCl (which requires high heat), but a scrambling of isotopes. This process is thermodynamically driven by the entropy of mixing and the rapid kinetics of proton transfer in ammonium salts.

Diagram 1: H/D Exchange Pathway

The following diagram illustrates how atmospheric moisture degrades the reagent even without visible deliquescence.



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Caption: Mechanism of isotopic degradation. Adsorbed atmospheric water rapidly exchanges protons with the ammonium deuterons, creating mixed isotopic species (

) and compromising purity.

Part 4: Storage & Handling Protocols

To maintain

isotopic enrichment, you must treat

as if it were a highly reactive organometallic reagent, despite its appearance as a stable salt.

Protocol: The "Glovebox to Bench" Workflow

Objective: Prevent exposure to atmospheric protic sources (vapor).

1. Receipt and Initial Storage

- Upon Receipt: Do not open the manufacturer's seal outside a controlled environment.
- Primary Storage: Store in a desiccator cabinet or glovebox.
- Desiccant: Use (Phosphorus Pentoxide) or Molecular Sieves (4Å).
 - Note: Avoid Silica Gel if it is saturation-indicated (pink), as it releases water.

2. Handling for Experimentation

- Environment: Weighing and transfer should occur in a Glovebox (or atmosphere) or a Glove Bag if a box is unavailable.
- Tools: Use spatulas dried in an oven (>100°C) and cooled in a desiccator.
- Solvents: If preparing a solution, use only anhydrous deuterated solvents (,).

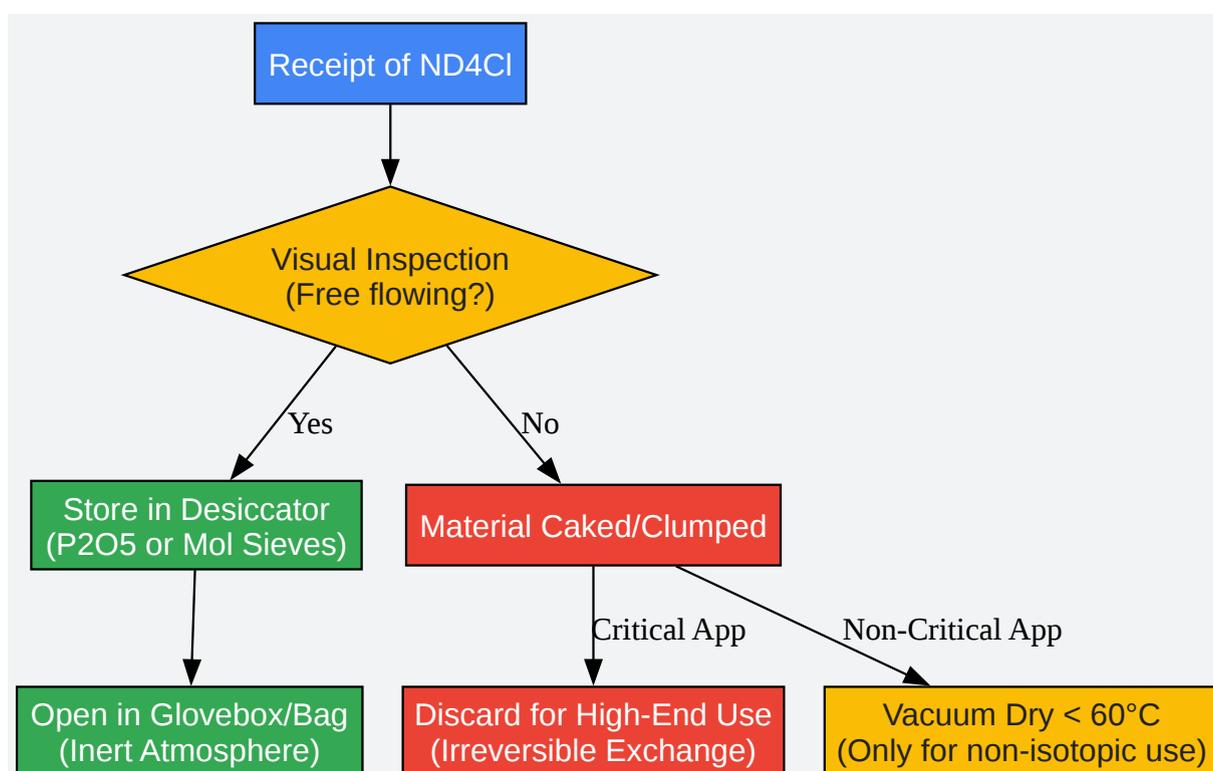
3. Recovery of "Caked" Material

If the material has caked, it has absorbed water.^[2]

- Physical Drying: You can dry it under vacuum at 50–60°C.
- Isotopic Recovery: Drying removes the water, but it does not reverse the H/D exchange. The dried solid will now be

- Recommendation: Discard caked material if high isotopic purity is required (e.g., quantitative NMR).

Diagram 2: Handling Workflow



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Caption: Decision tree for handling ND4Cl. Note that physical caking implies irreversible isotopic degradation for sensitive applications.

Part 5: Analytical Verification

Before using stored

for critical experiments, verify its integrity.

Proton NMR (¹H-NMR)

- Method: Dissolve a small amount in (with a known internal standard if quantifying).
- Observation: Ideally, the spectrum should be silent (no signals).
- Contamination Signal: A triplet (1:1:1) at ~7.0–7.5 ppm indicates (coupling to , spin 1). A broad singlet indicates rapid exchange or higher proton content ().

FTIR Spectroscopy

- Method: ATR-FTIR (solid state).
- Target Bands:
 - stretching: ~2300–2400 cm⁻¹.
 - stretching (Contamination): ~3000–3200 cm⁻¹.
- Pass Criteria: Absence of significant absorbance in the 3000+ cm⁻¹ region.

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